

Application Notes and Protocols for Tracing Magma Sources Using Neodymium-143

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Compound of Interest

Compound Name: Neodymium-143

CAS No.: 14336-83-5

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These application notes provide a comprehensive overview and detailed protocols for utilizing **Neodymium-143** (^{143}Nd) isotope systematics to trace the sources of magmas. The principles and methodologies described herein are fundamental tools in geochemistry and petrology for understanding the origin and evolution of igneous rocks.

Application Notes

The Samarium-Neodymium (Sm-Nd) isotopic system is a powerful tracer in Earth sciences, used for dating rocks and elucidating the evolution of the Earth's mantle and crust.^{[1][2]} The system is based on the alpha decay of the long-lived radioactive isotope ^{147}Sm to the stable radiogenic isotope ^{143}Nd , with a half-life of approximately 106 billion years.^{[1][3]}

The utility of the Sm-Nd system in tracing magma sources stems from the distinct geochemical behaviors of Samarium (Sm) and Neodymium (Nd), both of which are rare earth elements (REEs).^[4] During partial melting of the Earth's mantle, Nd is preferentially partitioned into the

melt phase compared to Sm.[2] This fractionation leads to a lower Sm/Nd ratio in crustal rocks derived from mantle melts compared to the mantle residue.[2][5]

Over geological time, this difference in the parent/daughter ratio ($^{147}\text{Sm}/^{144}\text{Nd}$) results in distinct evolutionary paths for the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio in different geological reservoirs:

- Depleted Mantle (DM): The source of mid-ocean ridge basalts (MORB), which has experienced melt extraction over time. It is characterized by a high Sm/Nd ratio and, consequently, a high (radiogenic) $^{143}\text{Nd}/^{144}\text{Nd}$ ratio.
- Enriched Mantle (EM): Portions of the mantle that have been enriched in incompatible elements through processes like subduction. These sources have lower Sm/Nd ratios and evolve to have lower (less radiogenic) $^{143}\text{Nd}/^{144}\text{Nd}$ ratios compared to the depleted mantle.
- Continental Crust: Derived from mantle melts, it has a low Sm/Nd ratio and, therefore, develops a low (unradiogenic) $^{143}\text{Nd}/^{144}\text{Nd}$ ratio over time.

By measuring the $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of an igneous rock, geochemists can infer the isotopic composition of its mantle source and assess the extent of crustal contamination.

The isotopic composition of neodymium is often expressed using the epsilon notation (ϵNd). This notation compares the initial $^{143}\text{Nd}/^{144}\text{Nd}$ ratio of a sample to that of a theoretical reservoir, the Chondritic Uniform Reservoir (CHUR), at the time of the rock's formation.[2] CHUR represents the isotopic composition of the primitive mantle, as inferred from chondritic meteorites.

The ϵNd value is calculated as follows:

$$\epsilon\text{Nd}(t) = [(^{143}\text{Nd}/^{144}\text{Nd})_i / (^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}(t) - 1] * 10,000$$

Where:

- $(^{143}\text{Nd}/^{144}\text{Nd})_i$ is the initial ratio of the sample at the time of its formation (t).
- $(^{143}\text{Nd}/^{144}\text{Nd})_{\text{CHUR}}(t)$ is the ratio of CHUR at the same time.

- Positive ϵNd values indicate that the magma was derived from a source with a time-integrated Sm/Nd ratio higher than CHUR, characteristic of the depleted mantle.[\[2\]](#)
- Negative ϵNd values suggest the magma was derived from a source with a time-integrated Sm/Nd ratio lower than CHUR, such as the continental crust or an enriched mantle reservoir.
[\[2\]](#)

Data Presentation

The following tables summarize typical Sm-Nd isotopic compositions for major geological reservoirs and international rock standards.

Table 1: Typical Sm-Nd Isotopic Characteristics of Major Geochemical Reservoirs

Reservoir	Typical $^{147}\text{Sm}/^{144}\text{Nd}$	Present-day $^{143}\text{Nd}/^{144}\text{Nd}$	Present-day ϵNd
Chondritic Uniform Reservoir (CHUR)	~0.1967	~0.512638	0
Depleted Mantle (DM)	> 0.22	> 0.5130	+8 to +12
Enriched Mantle I (EM-I)	< 0.1967	< 0.5126	< 0
Enriched Mantle II (EM-II)	< 0.1967	> 0.5127	Variable, often positive
Bulk Silicate Earth (BSE)	~0.1967	~0.512638	0
Average Continental Crust	~0.12	~0.5110 - 0.5120	-10 to -20

Table 2: Published $^{143}\text{Nd}/^{144}\text{Nd}$ Ratios for Geochemical Rock Reference Materials

Reference Material	Rock Type	Published $^{143}\text{Nd}/^{144}\text{Nd} \pm 2\text{SD}$
JNdi-1	Nd Standard	0.512096 ± 0.000014 [1]
BCR-2	Columbia River Basalt	0.512634 ± 0.000012
BHVO-2	Hawaiian Basalt	0.512985 ± 0.000011
GSP-2	Granodiorite	0.511003 ± 0.000015
JB-1a	Basalt	0.512785 ± 0.000013 [1]
JB-2	Basalt	0.512789 ± 0.000010 [1]
JA-1	Andesite	0.512803 ± 0.000011 [1]
JR-1	Rhyolite	0.512301 ± 0.000014 [1]

Experimental Protocols

The precise and accurate determination of $^{143}\text{Nd}/^{144}\text{Nd}$ ratios requires meticulous laboratory procedures to isolate Nd from the rock matrix and other interfering elements, followed by high-precision mass spectrometry.

Protocol 1: Sample Preparation and Digestion

- Sample Selection and Preparation:
 - Select fresh, unaltered rock samples, avoiding weathered surfaces and veins.
 - Crush the sample to coarse chips using a jaw crusher.[\[6\]](#)
 - Pulverize the chips to a fine powder (< 200 mesh) using an agate or alumina shatter box to avoid contamination.[\[6\]](#)
- Sample Digestion:
 - Weigh approximately 50-100 mg of the rock powder into a clean Teflon beaker.[\[7\]](#)

- Add a calibrated ^{149}Sm - ^{150}Nd mixed spike solution for isotope dilution analysis to determine precise Sm and Nd concentrations.[8]
- Add a mixture of concentrated hydrofluoric (HF) and nitric (HNO_3) acids (typically in a 4:1 ratio).[9]
- Seal the beaker and heat on a hotplate at approximately 150-180°C for at least 48 hours to ensure complete dissolution.[6][9]
- Evaporate the solution to dryness.
- Add concentrated HNO_3 and evaporate to dryness again to remove fluorides. Repeat this step.
- Dissolve the residue in 6M hydrochloric acid (HCl).[6]

Protocol 2: Chemical Separation of Neodymium using Ion Exchange Chromatography

This protocol describes a two-stage ion exchange procedure to separate Rare Earth Elements (REEs) from the bulk matrix and then isolate Nd from other REEs.

- Stage 1: Bulk REE Separation (Cation Exchange Chromatography)
 - Prepare a column with a cation exchange resin (e.g., Bio-Rad AG50W-X8).[7]
 - Load the dissolved sample in 2.5M HCl onto the column.
 - Elute the major elements with 2.5M HCl.
 - Elute the REE fraction with 6M HCl.[7]
 - Collect the REE fraction and evaporate to dryness.
- Stage 2: Neodymium Separation (Reverse Phase Chromatography)
 - Prepare a second column with a resin specifically designed for separating individual REEs, such as LN-Spec resin (HDEHP coated on an inert substrate).[3][4]

- Dissolve the dried REE fraction in a small volume of dilute HCl (e.g., 0.18N HCl).[4]
- Load the solution onto the LN-Spec column.
- Elute other REEs (e.g., La, Ce, Pr) with increasing concentrations of HCl.
- Collect the Nd fraction in a specific volume of a calibrated HCl concentration (e.g., 0.3N HCl).[3][4]
- If Sm concentration is also to be determined, it is eluted after Nd with a higher concentration of HCl (e.g., 0.4N HCl).[3][4]
- Evaporate the collected Nd (and Sm) fractions to dryness.

Protocol 3: Isotopic Analysis by Mass Spectrometry

The isotopic composition of the purified Nd is measured using either Thermal Ionization Mass Spectrometry (TIMS) or Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

A. Thermal Ionization Mass Spectrometry (TIMS)

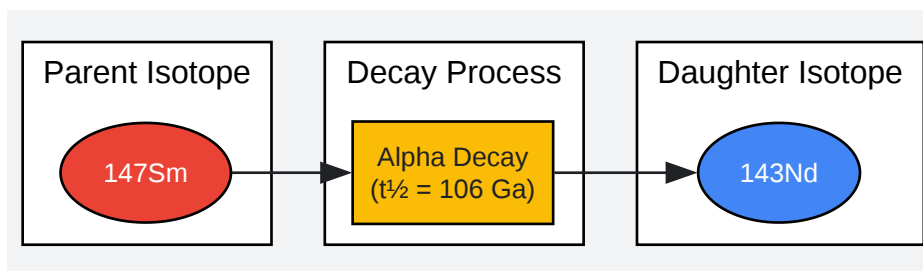
- Filament Loading:
 - Dissolve the purified Nd fraction in a drop of dilute HNO₃ or HCl.
 - Load the solution onto a previously outgassed Rhenium (Re) filament assembly (single, double, or triple filament configuration).[10]
 - Pass a current through the filaments to dry the sample.
- Mass Spectrometry:
 - Introduce the filament assembly into the TIMS source.
 - Evacuate the source to a high vacuum.
 - Gradually heat the filaments to ionize the Nd atoms.

- Accelerate the Nd ions and separate them based on their mass-to-charge ratio in a magnetic field.
- Measure the ion beams of the different Nd isotopes simultaneously using multiple Faraday cup collectors.
- The measured $^{143}\text{Nd}/^{144}\text{Nd}$ ratio is corrected for instrumental mass fractionation by normalizing to a stable isotope ratio, typically $^{146}\text{Nd}/^{144}\text{Nd} = 0.7219$.[\[10\]](#)

B. Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS)

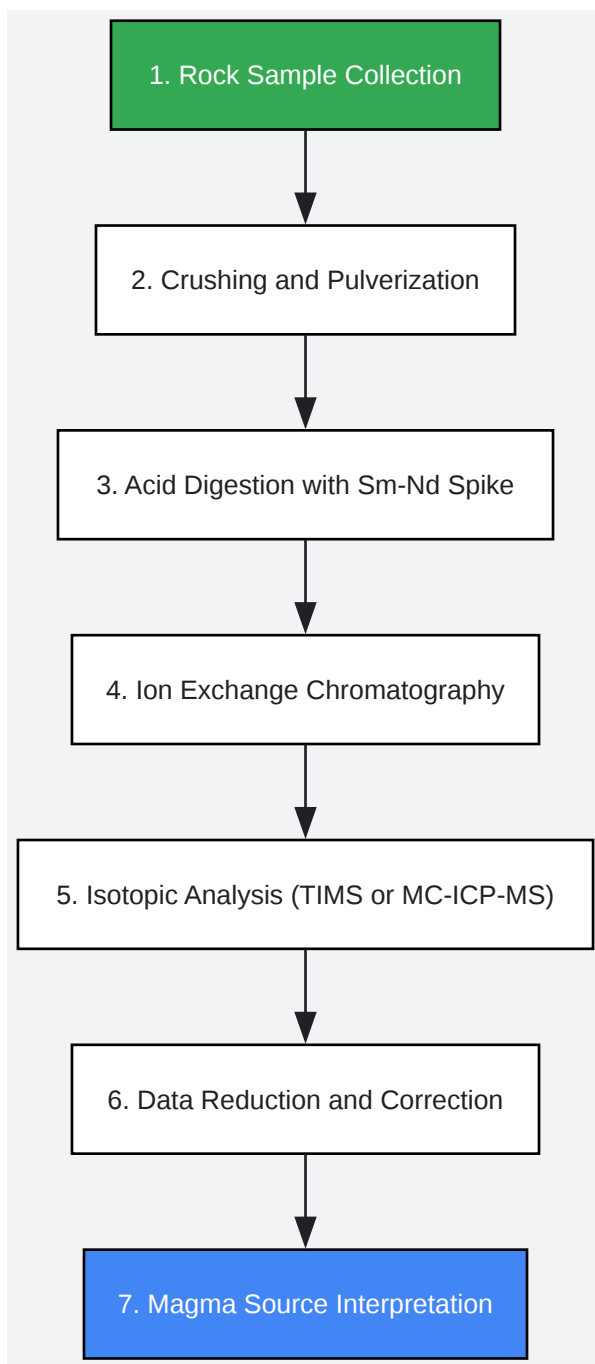
- Sample Introduction:
 - Dissolve the purified Nd fraction in dilute HNO_3 (e.g., 2%).[\[9\]](#)
 - Introduce the solution into the plasma source via a nebulizer and spray chamber.[\[9\]](#)
- Mass Spectrometry:
 - The high-temperature argon plasma efficiently ionizes the Nd atoms.
 - The ions are extracted into the mass spectrometer.
 - The different Nd isotopes are separated by their mass-to-charge ratio.
 - The ion beams are measured simultaneously in Faraday collectors.
 - Corrections for isobaric interferences from Sm (e.g., ^{144}Sm on ^{144}Nd) and Ce (e.g., ^{142}Ce on ^{142}Nd) must be applied, although the chemical separation aims to minimize these.[\[9\]](#)
 - Instrumental mass bias is corrected by normalizing to the $^{146}\text{Nd}/^{144}\text{Nd}$ ratio of 0.7219.[\[9\]](#)

Mandatory Visualization



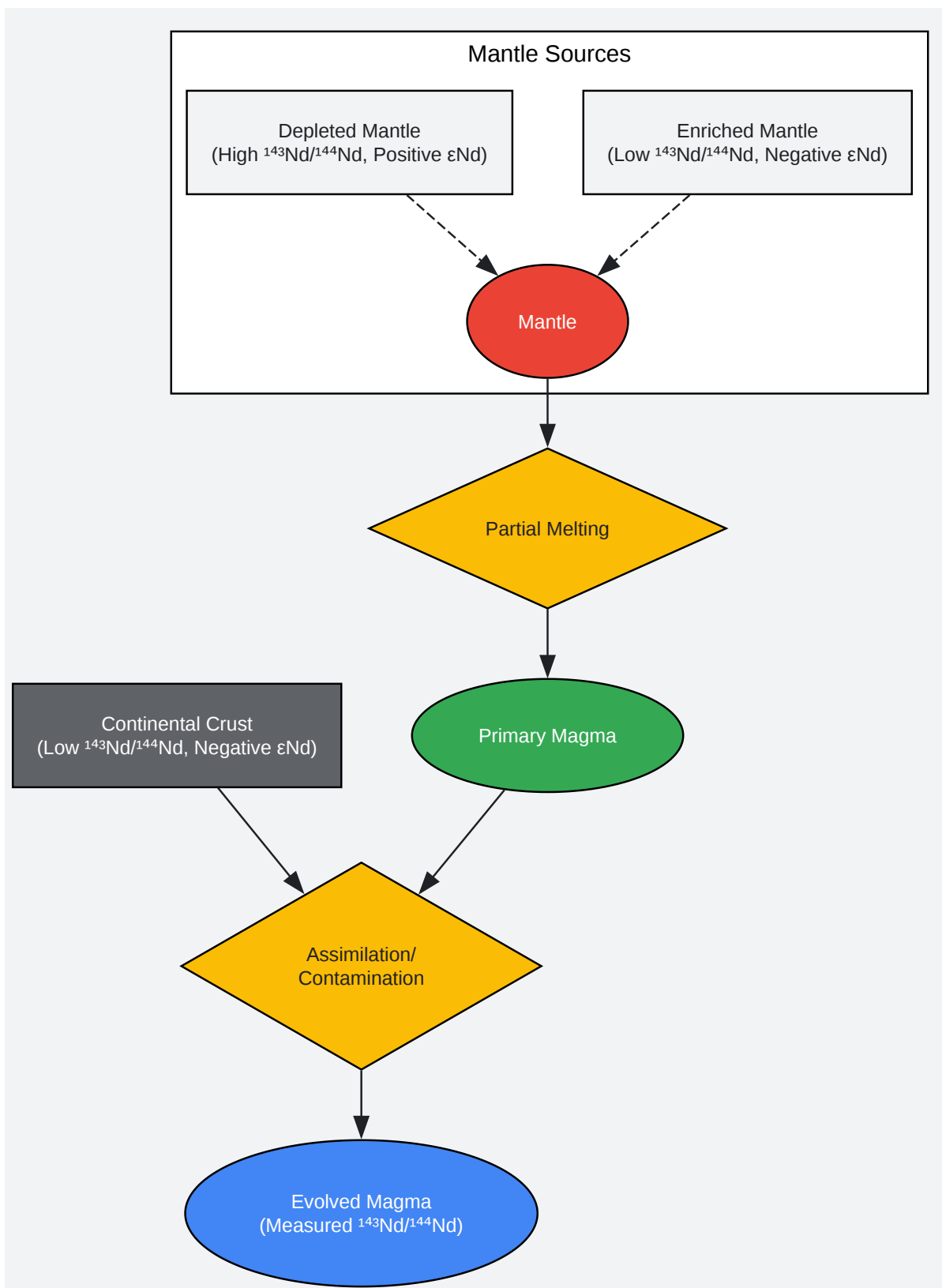
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Caption: The radioactive decay of Samarium-147 to **Neodymium-143**.



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Caption: Experimental workflow for Neodymium isotope analysis.



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Caption: Interpreting magma sources using Neodymium isotopes.

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